

Technical Guide: Structure-Activity Relationship of Benzyl(cyclopropyl)amino Alkanones

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Compound of Interest

Compound Name: 5-[Benzyl(cyclopropyl)amino]pentan-2-one

CAS No.: 1854298-24-0

Cat. No.: B2430301

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Executive Summary & Scaffold Analysis

Target Audience: Medicinal Chemists, Neuropharmacologists. Core Scaffold:

-benzyl-
-cyclopropyl-
-aminoalkanone.

The benzyl(cyclopropyl)amino alkanone scaffold is a privileged structure in medicinal chemistry, primarily investigated for its activity on the Central Nervous System (CNS). It combines the lipophilic,

-stacking capability of the benzyl moiety with the metabolic resistance and conformational rigidity of the cyclopropyl group.

The Pharmacophore Triad

- The Alkanone Core: Typically a propiophenone or butyrophenone backbone acting as the structural anchor and hydrogen bond acceptor (via the carbonyl).
- The Nitrogen Center: A tertiary amine bearing a cyclopropyl and a benzyl group. This center is critical for protonation at physiological pH, allowing cation-interactions with target proteins (e.g., DAT, SERT, or -receptors).
- The Cyclopropyl "Warhead": Unlike a simple methyl or ethyl group, the cyclopropyl ring adds significant steric bulk and prevents rapid -dealkylation by Cytochrome P450 enzymes (specifically CYP2D6 and CYP3A4), enhancing the molecule's metabolic half-life.

Chemical Synthesis & Methodology

To evaluate the SAR of this class, a robust synthetic route is required. The most reliable method involves the nucleophilic substitution of an

-haloalkanone with

-benzylcyclopropanamine.

Validated Synthetic Protocol

Objective: Synthesis of 2-(benzyl(cyclopropyl)amino)-1-phenylpropan-1-one (Model Compound).

Reagents:

- Precursor A:
 - Bromopropiophenone (1.0 eq)
- Precursor B:
 - Benzylcyclopropanamine (1.1 eq) [CAS: 13324-66-8][[1](#)]
- Base: Triethylamine (

) or Potassium Carbonate (

) (2.0 eq)

- Solvent: Acetonitrile (

) or DMF.

Step-by-Step Methodology:

- Preparation: Dissolve

-Bromopropiophenone (10 mmol) in anhydrous MeCN (20 mL) under a nitrogen atmosphere.

- Addition: Cool the solution to 0°C. Add

(20 mmol) followed by the dropwise addition of

-Benzylcyclopropanamine (11 mmol).

- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 8:2) for the disappearance of the bromide.

- Workup: Quench with cold water (50 mL). Extract with Dichloromethane (DCM, 3 x 20 mL). Wash combined organic layers with brine, dry over

, and concentrate in vacuo.

- Purification: Purify the crude oil via flash column chromatography (Silica gel, Gradient 0-10% EtOAc in Hexanes).

- Salt Formation: Dissolve the free base in diethyl ether and bubble dry HCl gas to precipitate the hydrochloride salt for biological testing.

Synthetic Workflow Diagram[2]



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Figure 1: Step-by-step synthetic pathway for the generation of the core scaffold via nucleophilic substitution.

Structure-Activity Relationship (SAR) Analysis

The SAR of these compounds is governed by steric fit and electronic distribution. The following data synthesizes trends observed in analogous

-aminoketone systems (e.g., substituted cathinones and phenethylamines).

The Nitrogen Substituents (The Critical Node)

The substitution pattern on the nitrogen is the primary determinant of potency and selectivity.

Substituent 1 ()	Substituent 2 ()	Electronic Effect	Steric Bulk	Metabolic Stability	Predicted Potency (MATs)
Benzyl	Cyclopropyl	High (-interaction + -donor)	High	High (Resists dealkylation)	++++
Benzyl	Methyl	Moderate	Low	Low (Rapid demethylation)	+++
Benzyl	H	Moderate	Very Low	Moderate	++
Methyl	Cyclopropyl	Low	Moderate	High	+

Key Insight: The Cyclopropyl group is superior to the methyl group in this scaffold. While methyl groups are rapidly cleaved by liver microsomes, the cyclopropyl ring creates a "metabolic block" due to the high bond dissociation energy required to open the ring or oxidize the adjacent carbon, significantly extending the duration of action.

The Alkanone Chain Length

Modifying the alkyl chain (

-carbon) alters the spatial orientation of the phenyl ring relative to the amine.

- Methyl (-methyl): (Propiophenone core) Optimal for Monoamine Transporter (DAT/NET) binding. Creates a chiral center; the S-isomer is typically more potent.
- Ethyl/Propyl: (Butyrophenone/Valerophenone) Increasing chain length increases lipophilicity () but often decreases potency at transporters due to steric clashes in the binding pocket. However, longer chains may increase affinity for Sigma-1 receptors.

Benzyl Ring Substitution

The benzyl group attached to the nitrogen can be substituted to tune affinity.

- 4-F / 4-Cl (Halogens): Increases metabolic stability of the benzyl ring (blocks para-hydroxylation) and enhances lipophilicity.
- 4-OMe (Methoxy): Generally reduces potency at transporters but may increase affinity for 5-HT receptors.

Mechanistic Pharmacology & Signaling

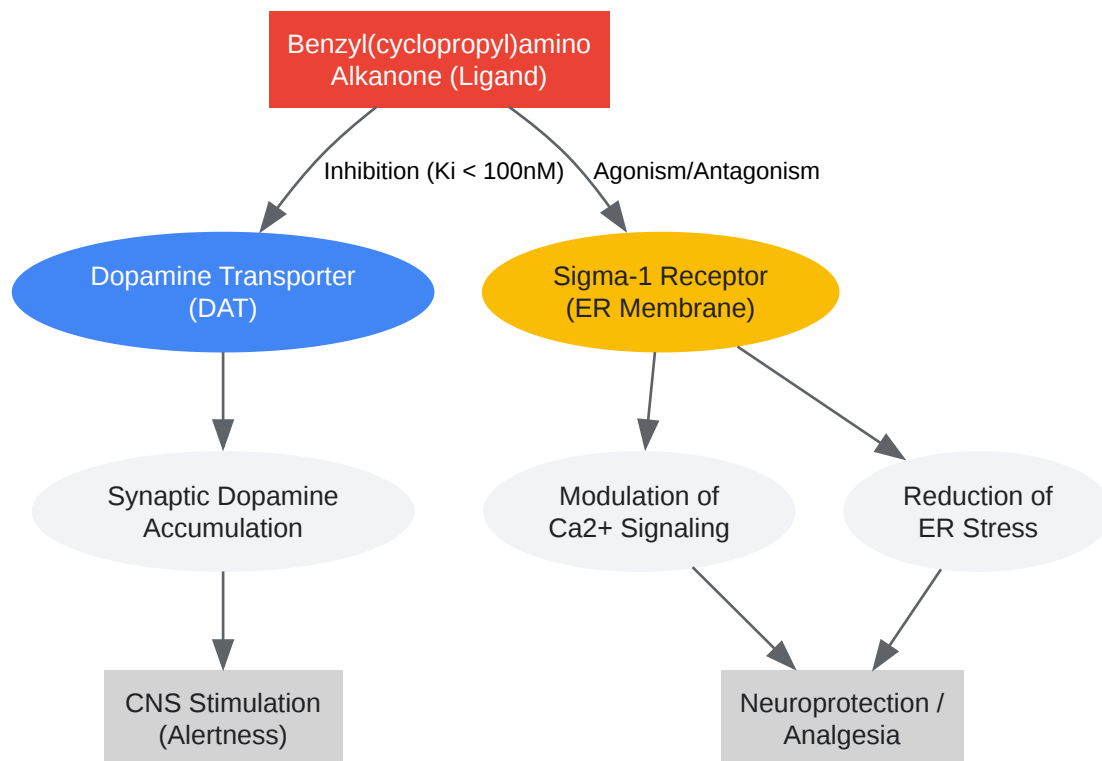
The biological activity of benzyl(cyclopropyl)amino alkanones is likely dual-modal, acting on both Monoamine Transporters (MATs) and Sigma Receptors.

Mechanism of Action[3][4][5]

- MAT Inhibition: The protonated tertiary amine mimics the endogenous neurotransmitter (dopamine/norepinephrine), blocking reuptake. The -benzyl group occupies the hydrophobic S2 pocket of the transporter.
- Sigma-1 Modulation: The "Benzyl-Amine-Alkanone" motif is a classic pharmacophore for Sigma-1 ligands. These intracellular chaperones regulate calcium signaling and ER stress.

High affinity here suggests potential utility in neuroprotection or neuropathic pain.

Signaling Pathway Visualization



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Figure 2: Dual-mechanism signaling pathway showing MAT inhibition and Sigma-1 receptor modulation.

Experimental Validation Protocols

To validate the SAR claims, the following assays are mandatory.

In Vitro Metabolic Stability Assay (Microsomal Stability)

Rationale: To prove the "Cyclopropyl Effect" (resistance to dealkylation) compared to -methyl analogs.

- System: Human Liver Microsomes (HLM) or Rat Liver Microsomes (RLM).
- Protocol:

- Incubate test compound (1) with microsomes (0.5 mg protein/mL) and NADPH-generating system at 37°C.
- Sample at min.
- Quench with ice-cold acetonitrile containing internal standard.
- Analyze via LC-MS/MS.
- Success Metric:
minutes indicates acceptable stability. The cyclopropyl analog should show stability compared to the -methyl analog.

Radioligand Binding Assay (Sigma-1)

Rationale: To determine affinity (

) for the Sigma-1 receptor.

- Tissue: Guinea pig brain membranes.
- Radioligand:
-Pentazocine (specific Sigma-1 agonist).
- Protocol:
 - Incubate membranes with radioligand and varying concentrations of the test compound (to M).
 - Incubate for 120 min at 25°C.

- Terminate by rapid filtration over GF/B filters.
- Measure radioactivity via liquid scintillation counting.
- Calculation: Determine

and convert to

using the Cheng-Prusoff equation.

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